

# An In-depth Technical Guide to Ethyl Isocyanate (CAS Number 109-90-0)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl isocyanate

Cat. No.: B125280

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## Abstract

**Ethyl isocyanate** (CAS No. 109-90-0) is a highly reactive organic compound with significant applications in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Its utility stems from the electrophilic nature of the isocyanate group, which readily reacts with nucleophiles such as amines, alcohols, and thiols. This technical guide provides a comprehensive overview of the core properties of **ethyl isocyanate**, including its physicochemical characteristics, safety and handling protocols, and detailed experimental procedures for its synthesis, purification, and analysis. Furthermore, this guide delves into the compound's reactivity and known biological interactions, offering insights for professionals in drug development and research.

## Physicochemical Properties

**Ethyl isocyanate** is a colorless to pale yellow liquid with a pungent odor.<sup>[1]</sup> It is a volatile and highly flammable compound.<sup>[1][2]</sup> A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Ethyl Isocyanate**

Property	Value	Reference(s)
CAS Number	109-90-0	[2]
Molecular Formula	C3H5NO	[2]
Molecular Weight	71.08 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Pungent	[1]
Boiling Point	60 °C (lit.)	[3][4]
Melting Point	< -50 °C	[2][3]
Density	0.898 g/mL at 25 °C (lit.)	[3][4]
Vapor Pressure	224.268 mmHg at 20 °C	[1]
Refractive Index (n <sub>20/D</sub> )	1.381 (lit.)	[3][4]
Flash Point	-6.7 °C to -10 °C (closed cup)	[2][5]
Solubility	Soluble in aromatic and chlorinated hydrocarbons; reacts with water.	[1][6]

## Safety and Handling

**Ethyl isocyanate** is classified as a hazardous substance and requires strict safety protocols for handling and storage.[1][7]

Table 2: Hazard and Safety Information for **Ethyl Isocyanate**

Hazard Classification	GHS Statements	Precautionary Measures
Highly Flammable Liquid and Vapour	H225	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[7][8]
Fatal if Inhaled	H330	Do not breathe vapor. Use only outdoors or in a well-ventilated area.[7]
Causes Skin Irritation	H315	Wear protective gloves and clothing. Wash skin thoroughly after handling.[7]
Causes Serious Eye Irritation	H319	Wear eye protection. Rinse cautiously with water for several minutes if in eyes.[7]
May Cause Allergy or Asthma Symptoms	H334	In case of inadequate ventilation wear respiratory protection.[7]
May Cause Respiratory Irritation	H335	Avoid breathing dust/fume/gas/mist/vapors/spray.[8]

Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers.[8] It is sensitive to moisture and should be kept away from water, alcohols, amines, strong bases, and oxidizing agents.[1][9]

#### First Aid:

- Inhalation: Move victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
- Skin Contact: Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention.[8][9]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[8\]](#)

## Experimental Protocols

### Synthesis of Ethyl Isocyanate

This method involves the reaction of ethylamine or its salt with a phosgene equivalent like triphosgene.

Materials:

- Ethylamine hydrochloride
- Triphosgene (or a solution of phosgene)
- Anhydrous Dichloromethane (DCM) or Xylene
- Triethylamine (or another suitable base)
- Anhydrous sodium sulfate or magnesium sulfate
- Reaction flask, dropping funnel, condenser, and nitrogen inlet
- Rotary evaporator
- Distillation apparatus

Procedure:

- Set up a dry, nitrogen-flushed reaction flask equipped with a magnetic stirrer, a dropping funnel, and a condenser.
- Dissolve ethylamine hydrochloride in anhydrous DCM or xylene in the reaction flask.[\[8\]](#)
- In a separate flask, prepare a solution of triphosgene in anhydrous DCM.

- Cool the ethylamine hydrochloride solution to 0 °C in an ice bath.
- Slowly add the triphosgene solution dropwise to the stirred ethylamine hydrochloride solution.
- After the addition of triphosgene, slowly add triethylamine dropwise to the reaction mixture.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC or GC).
- Filter the reaction mixture to remove the triethylamine hydrochloride salt.
- Wash the filtrate with cold, dilute hydrochloric acid and then with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Remove the solvent using a rotary evaporator.
- The crude **ethyl isocyanate** can then be purified by fractional distillation.

This method avoids the direct handling of phosgene gas.[\[10\]](#)

Materials:

- Ethylamine hydrochloride
- Trichloromethyl carbonate
- Xylene
- Catalyst (e.g., a mixture of an alkylammonium salt and benzyl ammonium salt)[\[10\]](#)
- Reaction vessel with heating and stirring capabilities

Procedure:

- Dissolve ethylamine hydrochloride in xylene in the reaction vessel.[\[10\]](#)
- Add the catalyst to the mixture.[\[10\]](#)

- Heat the mixture to reflux to remove any residual water.[\[10\]](#)
- Prepare a solution of trichloromethyl carbonate in xylene.
- Slowly add the trichloromethyl carbonate solution dropwise to the heated reaction mixture.  
[\[10\]](#)
- Maintain the reaction at reflux until completion, monitoring the progress by GC.[\[10\]](#)
- After the reaction is complete, the **ethyl isocyanate** is separated from the reaction mixture by fractional distillation.[\[10\]](#)

## Purification of Ethyl Isocyanate

Fractional distillation is the primary method for purifying **ethyl isocyanate** due to its liquid nature and volatility.

Apparatus:

- Distillation flask
- Fractionating column (e.g., Vigreux column)
- Condenser
- Receiving flask
- Heating mantle
- Thermometer

Procedure:

- Assemble the fractional distillation apparatus in a fume hood. Ensure all glassware is dry.
- Place the crude **ethyl isocyanate** in the distillation flask with a few boiling chips or a magnetic stir bar.
- Heat the distillation flask gently using a heating mantle.

- Slowly increase the temperature and observe the vapor rising through the fractionating column.
- Collect the fraction that distills at the boiling point of **ethyl isocyanate** (60 °C) in a pre-weighed, cooled receiving flask.[\[3\]](#)[\[4\]](#)
- Discard the initial lower-boiling fraction and the higher-boiling residue.
- Store the purified **ethyl isocyanate** in a tightly sealed container under a nitrogen atmosphere in a refrigerator.

## Analytical Methods

GC is a suitable method for assessing the purity of **ethyl isocyanate** and for monitoring reaction progress.

Instrumentation:

- Gas chromatograph with a Flame Ionization Detector (FID).
- Capillary column suitable for polar compounds (e.g., DB-5 or equivalent).

Procedure:

- Sample Preparation: Prepare a dilute solution of the **ethyl isocyanate** sample in a suitable anhydrous solvent (e.g., dichloromethane, toluene).
- GC Conditions:
  - Injector Temperature: 200 °C
  - Detector Temperature: 250 °C
  - Oven Temperature Program: Start at 50 °C, hold for 2 minutes, then ramp to 150 °C at 10 °C/min.
  - Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Analysis: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.

- Data Interpretation: Identify the peak corresponding to **ethyl isocyanate** based on its retention time, which should be compared to a known standard. Purity can be estimated from the relative peak area.

HPLC analysis of isocyanates often requires derivatization to form a stable, UV-active or fluorescent compound.

Derivatization Reagent: 1-(2-Methoxyphenyl)piperazine (MOPP) or a similar amine.

Procedure:

- Derivatization: React a known amount of the **ethyl isocyanate** sample with an excess of the derivatizing agent in a suitable solvent (e.g., acetonitrile). The reaction forms a stable urea derivative.
- HPLC System:
  - HPLC with a UV or fluorescence detector.
  - Reversed-phase C18 column.
- Mobile Phase: A gradient of acetonitrile and water is typically used.
- Analysis: Inject the derivatized sample into the HPLC system.
- Quantification: The concentration of **ethyl isocyanate** in the original sample can be determined by comparing the peak area of the derivative to a calibration curve prepared from known standards.

## Reactivity and Biological Interactions

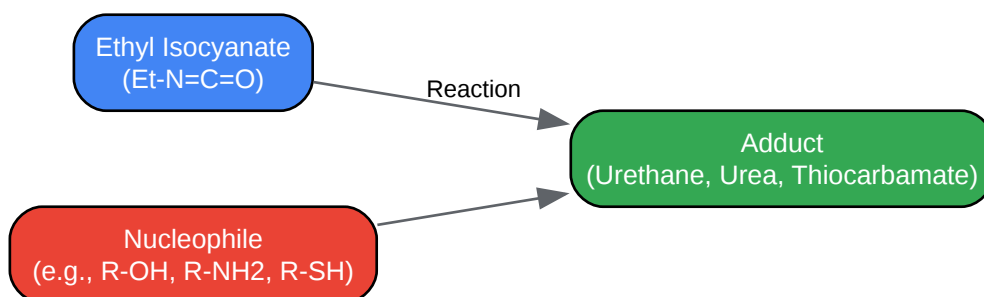
The high reactivity of the isocyanate group ( $-N=C=O$ ) is central to the utility and the toxicity of **ethyl isocyanate**. It acts as a potent electrophile.

## General Reactivity

**Ethyl isocyanate** readily reacts with various nucleophiles. These reactions are fundamental to its application in synthesizing a wide range of compounds, including pharmaceuticals and



pesticides.[2]



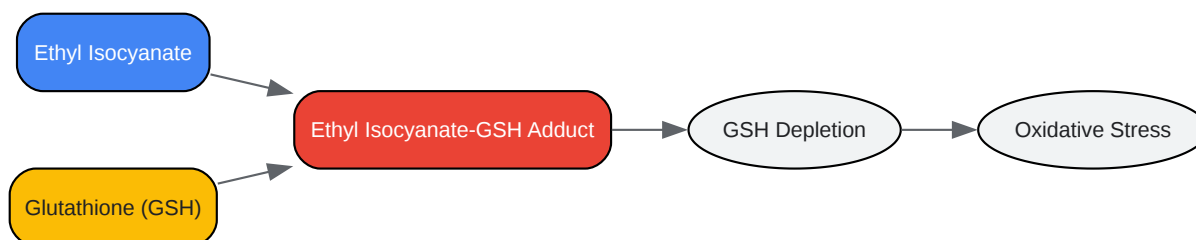
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General reactivity of **ethyl isocyanate**.

## Biological Interactions and Signaling Pathways

The toxicity of **ethyl isocyanate** is attributed to its indiscriminate reaction with biological macromolecules.

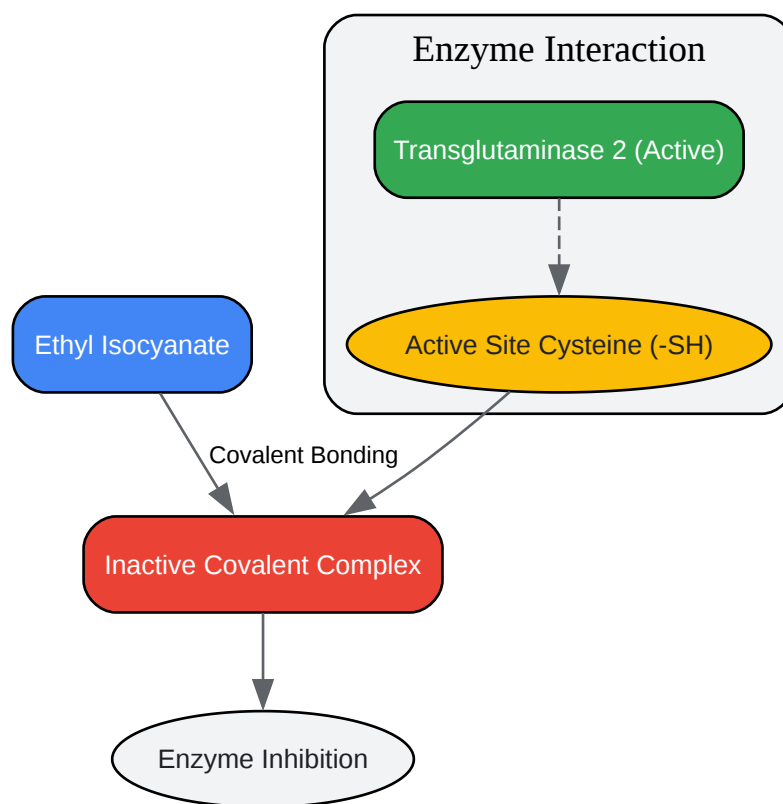
Glutathione is a critical antioxidant in the body. **Ethyl isocyanate** can deplete GSH levels by reacting with its sulfhydryl group, leading to oxidative stress.[11]



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Reaction of **ethyl isocyanate** with glutathione.

**Ethyl isocyanate** has been shown to be an active site-directed inactivator of guinea pig liver transglutaminase.[11] It is believed to form a covalent bond with a critical sulfhydryl group in the enzyme's active site.[11]



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Inhibition of transglutaminase by **ethyl isocyanate**.

## Applications in Drug Development

The reactivity of the isocyanate group makes **ethyl isocyanate** a valuable building block in the synthesis of pharmaceuticals. It is used to introduce the ethylcarbamoyl moiety into molecules, which can be important for biological activity. Isocyanates are key intermediates in the production of various drugs, including certain anti-allergy agents and anodynes.[10] The ability to react with amines on proteins also opens avenues for its use in bioconjugation and the development of targeted therapies, although its high reactivity and potential for non-specific binding present significant challenges that must be carefully managed in drug design.[12]

## Conclusion

**Ethyl isocyanate** is a versatile and highly reactive chemical intermediate with significant industrial importance, particularly in the synthesis of pharmaceuticals. Its proper handling and a thorough understanding of its chemical properties are paramount for its safe and effective use.

The experimental protocols and biological insights provided in this guide are intended to support researchers and drug development professionals in their work with this compound. Further research into the specific biological pathways affected by **ethyl isocyanate** will continue to be an important area of study.

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## References

- 1. Alkyl isocyanates as active site-directed inactivators of guinea pig liver transglutaminase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Ethyl isocyanate synthesis - chemicalbook [chemicalbook.com]
- 3. eaht.org [eaht.org]
- 4. lib3.dss.go.th [lib3.dss.go.th]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Detection techniques for air-borne isocyanates based on fluorescent derivatizing agents - Environmental Science: Atmospheres (RSC Publishing) DOI:10.1039/D2EA00098A [pubs.rsc.org]
- 7. rsc.org [rsc.org]
- 8. General approach to prepare polymers bearing pendant isocyanate groups - Polymer Chemistry (RSC Publishing) DOI:10.1039/D0PY00989J [pubs.rsc.org]
- 9. epa.gov [epa.gov]
- 10. Purification [chem.rochester.edu]
- 11. Purification by Fractional distillation/crystallisation (Theory) : Organic Chemistry Virtual Lab : Chemical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 12. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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